

Recommended solvent and concentration for Chromanol 293B stock solution

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Compound of Interest

Compound Name: *Chromanol 293B*

Cat. No.: *B1662282*

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Application Notes and Protocols: Chromanol 293B

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and use of **Chromanol 293B** stock solutions in a laboratory setting. **Chromanol 293B** is a potent and selective blocker of the slow component of the delayed rectifier potassium current (IKs), making it a valuable tool for research in cardiac electrophysiology and pharmacology.

Quantitative Data Summary

The following tables summarize the key physical, chemical, and biological properties of **Chromanol 293B**.

Table 1: Physicochemical Properties and Solubility

Property	Value	Source(s)
Molecular Weight	324.39 g/mol	[1][2]
Formula	C ₁₅ H ₂₀ N ₂ O ₄ S	[1][2]
CAS Number	163163-23-3	[1][2]
Recommended Solvents	DMSO, Ethanol	[1][2][3]
Maximum Stock Concentration (DMSO)	100 mM	[1][2][3]
Maximum Stock Concentration (Ethanol)	20 mM (up to 100 mM with gentle warming)	[1][3][4][5]
Storage (Powder)	Room Temperature	[1][2]
Storage (Stock Solution)	-20°C (up to one month) or -80°C (for longer-term storage)	[2][6]

Table 2: Biological Activity

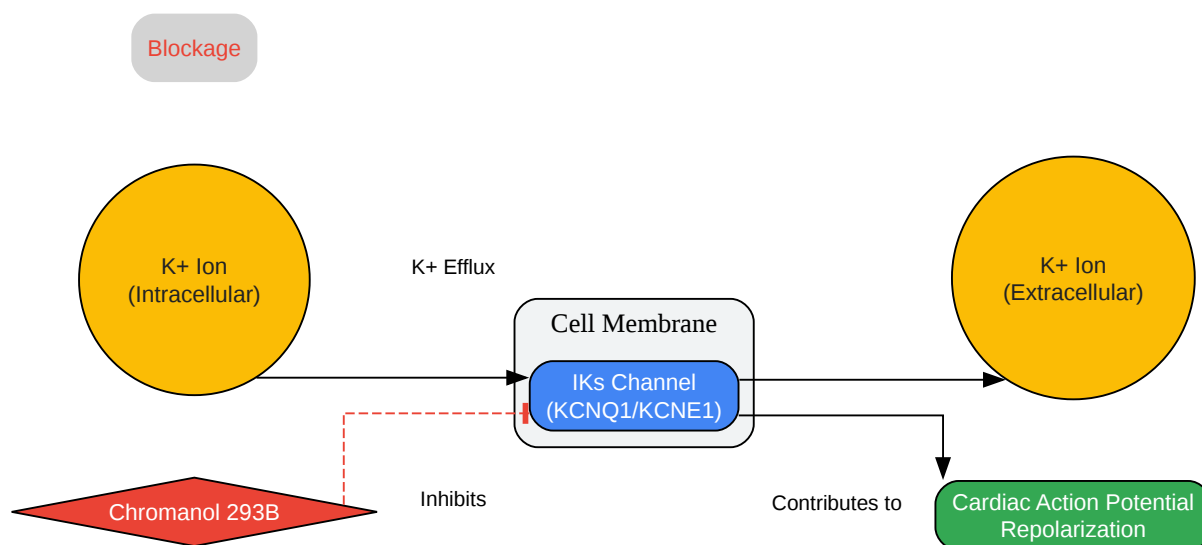
Target	Action	IC ₅₀	Source(s)
IKs (KCNQ1/KCNE1)	Blocker	1-10 µM	[1][3]
CFTR Chloride Current	Blocker	19 µM	[1][3]
Kv4.3 (Ito)	Blocker	38 µM	[2]
hERG (Kv11.1)	Negligible Inhibition	> 30 µM	[4]

Signaling Pathway and Mechanism of Action

Chromanol 293B selectively blocks the slow delayed rectifier potassium current (IKs). This current is crucial for the repolarization phase of the cardiac action potential. The IKs channel is formed by the co-assembly of the α -subunit KCNQ1 and the β -subunit KCNE1.[2][5]

Chromanol 293B is thought to bind to the inner pore vestibule of the KCNQ1 subunit, involving

interactions with the selectivity filter and the S6 transmembrane segment, thereby physically occluding the channel and preventing K⁺ ion efflux.[7]



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Figure 1. Mechanism of action of **Chromanol 293B** on the IKs potassium channel.

Experimental Protocols

Preparation of a 100 mM Chromanol 293B Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution, which is a common starting concentration for subsequent dilutions.

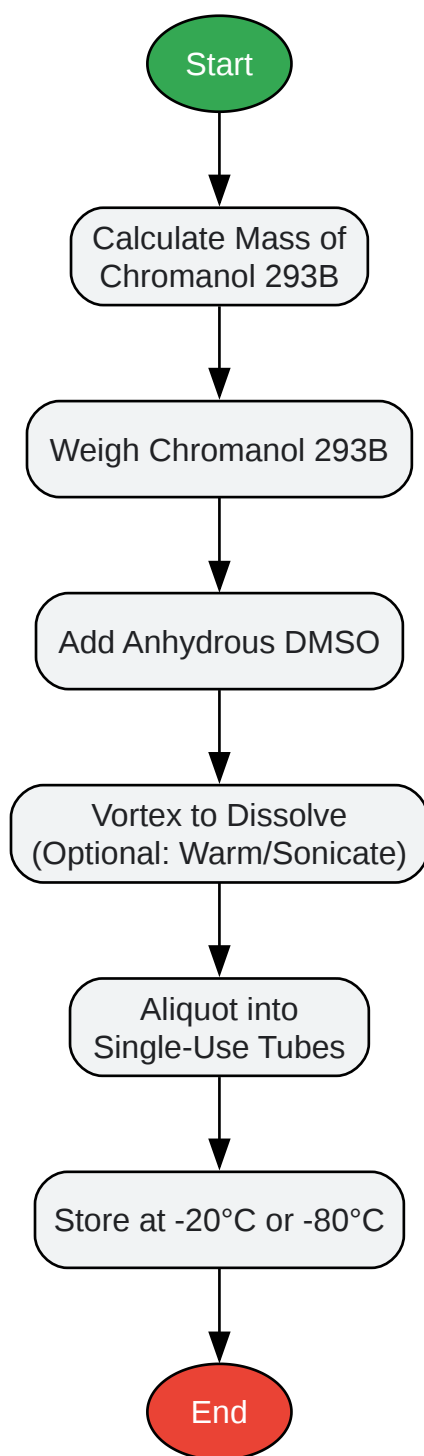
Materials:

- **Chromanol 293B** (MW: 324.39 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Calculate the required mass: To prepare 1 mL of a 100 mM stock solution, you will need 32.44 mg of **Chromanol 293B**.
 - Calculation: $0.1 \text{ mol/L} * 1 \text{ L}/1000 \text{ mL} * 324.39 \text{ g/mol} * 1000 \text{ mg/g} = 32.439 \text{ mg/mL}$
- Weigh the compound: Carefully weigh out the calculated mass of **Chromanol 293B** powder and place it into a sterile microcentrifuge tube.
- Add solvent: Add the appropriate volume of anhydrous DMSO to the tube. For 32.44 mg, add 1 mL of DMSO.
- Dissolve the compound: Close the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming or brief sonication can be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month or at -80°C for longer-term storage.



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Figure 2. Workflow for preparing a **Chromanol 293B** stock solution in DMSO.

Preparation of Working Solutions for Cell-Based Assays

Important Considerations:

- The final concentration of DMSO in the cell culture medium should typically be kept below 0.5% to avoid solvent-induced cytotoxicity.^[6]
- Perform serial dilutions to achieve the desired final concentration of **Chromanol 293B**. This helps to ensure accuracy and minimize precipitation.
- Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.

Example Protocol: Preparing a 10 µM Working Solution

- Intermediate Dilution (Optional but Recommended): Thaw a 100 mM stock solution aliquot. Dilute it 1:100 in your assay buffer or culture medium to create a 1 mM intermediate stock. For example, add 5 µL of the 100 mM stock to 495 µL of medium.
- Final Dilution: Dilute the 1 mM intermediate stock 1:100 in the final volume of culture medium for your experiment to achieve a 10 µM working concentration. For example, add 10 µL of the 1 mM intermediate stock to 990 µL of medium in your culture well. This results in a final DMSO concentration of 0.01%.

Example Application: Whole-Cell Patch-Clamp Electrophysiology

Chromanol 293B is frequently used to isolate and study specific potassium currents in cardiomyocytes.

Experimental Setup (based on published studies):^{[3][8][9]}

- Cell Type: Isolated guinea pig or human ventricular myocytes.
- Recording Technique: Whole-cell patch-clamp.
- Solutions: The external (bath) solution and internal (pipette) solution are formulated to isolate the IKs current. This often involves blocking other currents, such as ICa,L (with a calcium channel blocker like nifedipine or nisoldipine) and IKr (with a specific blocker like E-4031).^[8]

- Application of **Chromanol 293B**: The working solution of **Chromanol 293B** is perfused into the bath solution.
- Concentration Range: Effective concentrations typically range from 1 μM to 50 μM , with an IC_{50} of approximately 1-10 μM .[\[1\]](#)[\[3\]](#)[\[7\]](#)
- Data Acquisition: Currents are recorded before and after the application of the compound to determine the extent of IKs block. The effect is typically observed after several minutes of perfusion and is reversible upon washout.[\[3\]](#)[\[8\]](#)

These notes are intended as a guide. Researchers should always consult relevant literature and optimize protocols for their specific experimental systems.

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